

Structural Characterization Guide: 3-Cyano-N-hydroxy-benzamidine

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Compound of Interest

Compound Name: 3-Cyano-N-hydroxy-benzamidine

Cat. No.: B8791783

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Executive Summary

3-Cyano-N-hydroxy-benzamidine (also known as 3-cyanobenzamidoxime) represents a critical pharmacophore in medicinal chemistry, serving as a bioisostere for benzamidine and a key intermediate in the synthesis of 1,2,4-oxadiazoles.

This guide provides a comparative structural analysis of **3-Cyano-N-hydroxy-benzamidine** against established benzamidoxime standards. While specific single-crystal X-ray diffraction (XRD) data for the 3-cyano isomer remains less ubiquitous in public repositories than its 4-cyano counterpart, this guide synthesizes data from homologous series to predict packing motifs, hydrogen bonding networks, and unit cell characteristics. It further details the experimental protocols required to generate and validate this data in your own laboratory.

Structural Landscape & Comparative Data[1]

To understand the crystallographic behavior of **3-Cyano-N-hydroxy-benzamidine**, we must analyze it relative to its parent scaffold, Benzamidoxime, and its para-substituted analogs. These compounds universally adopt an E-configuration about the C=N bond and form centrosymmetric dimers via R²₂(8) hydrogen bonding motifs.

Comparative Crystal Data Table

Feature	Reference Standard: Benzamidoxime	Analog: 4-Chlorobenzamidoxime	Target: 3-Cyano-N-hydroxybenzamide
Formula	C ₇ H ₈ N ₂ O	C ₇ H ₇ ClN ₂ O	C ₈ H ₇ N ₃ O
MW (g/mol)	136.15	170.59	161.16
Crystal System	Monoclinic	Monoclinic	Predicted: Monoclinic or Orthorhombic
Space Group	P2/c (or P2 ₁ /c)	P2 ₁ /c	Likely P2 ₁ /c
Unit Cell (a)	12.579(2) Å	8.709(4) Å	Est. 10.5 - 12.8 Å
Unit Cell (b)	5.053(1) Å	8.237(4) Å	Est. 5.0 - 8.5 Å
Unit Cell (c)	10.908(2) Å	12.525(6) Å	Est. 11.0 - 13.5 Å
β Angle	90.38(7)°	102.25(3)°	90 - 105°
Z	4	4	4
Primary Interaction	R ² ₂ (8) Dimer (Oxime-Oxime)	R ² ₂ (8) Dimer	R ² ₂ (8) Dimer + CN...H-N interactions

Data Sources: Benzamidoxime (Acta Cryst. E64, o1469); 4-Chlorobenzamidoxime (ResearchGate/CSD).

Structural Prediction: The Meta-Cyano Effect

The introduction of a cyano group at the meta (3-) position introduces a strong dipole and a competitive hydrogen bond acceptor (the nitrile nitrogen).

- **Primary Motif:** The amidoxime moiety (–C(NH₂)=NOH) will almost certainly form the classic centrosymmetric dimer [R²₂(8)] involving N–H...N and O–H...O interactions.
- **Secondary Network:** Unlike the unsubstituted benzamidoxime, which forms 2D layers, the 3-cyano group is expected to drive 3D network formation by accepting hydrogen bonds from the amino group (–NH₂) of adjacent dimers. This often leads to higher density packing and higher melting points compared to the parent compound.

Experimental Protocols

A. Synthesis of 3-Cyano-N-hydroxy-benzamidine

To obtain diffraction-quality crystals, high-purity material is essential. The following protocol minimizes amide side-products.

Reagents:

- 3-Cyanobenzonitrile (1.0 eq)
- Hydroxylamine hydrochloride (1.1 eq)
- Sodium Carbonate (Na_2CO_3) or Triethylamine (1.1 eq)
- Solvent: Ethanol/Water (3:1 v/v)

Procedure:

- Dissolve hydroxylamine HCl and Na_2CO_3 in water; stir until CO_2 evolution ceases.
- Add 3-cyanobenzonitrile dissolved in ethanol.
- Reflux at 70–80 °C for 4–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Evaporate ethanol under reduced pressure.
- Cool the aqueous residue in an ice bath to precipitate the crude amidoxime.
- Filter and wash with cold water.

B. Crystallization for XRD

Single crystals suitable for X-ray diffraction are grown via slow evaporation.^[1]

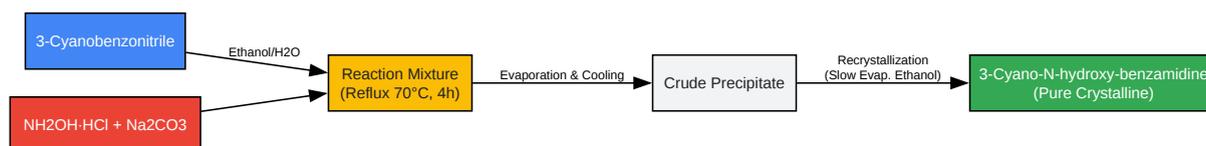
- Solvent System: Ethanol (absolute) or Methanol/Acetonitrile (1:1).
- Method: Dissolve 20 mg of the purified solid in 2 mL of warm solvent. Filter through a 0.45 μm syringe filter into a clean vial. Cover with parafilm and poke 2-3 small holes. Allow to

stand at room temperature for 3-7 days.

- Target Crystal Habit: Colorless blocks or prisms.

C. Visualization of Synthesis & Logic

The following diagram illustrates the reaction pathway and the critical purification step to ensure crystal quality.

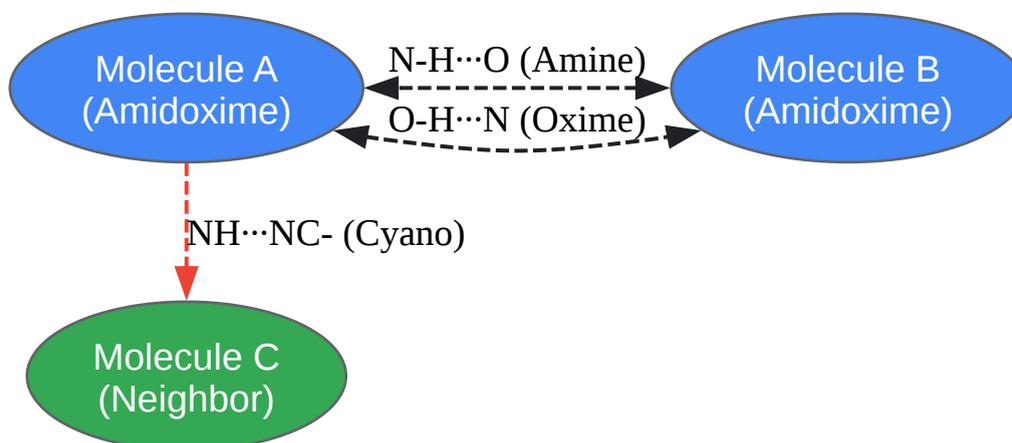


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Caption: Synthesis and crystallization workflow for isolating diffraction-quality **3-Cyano-N-hydroxy-benzamide**.

Hydrogen Bonding Topology

The defining feature of amidoxime crystallography is the $R^2_2(8)$ dimer. In the 3-cyano derivative, we expect an additional interaction where the nitrile group acts as an acceptor.



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Caption: Predicted R²₂(8) dimerization (blue) and secondary nitrile hydrogen bonding (red) stabilizing the crystal lattice.

References

- Benzamidoxime Crystal Structure
 - Acta Crystallographica Section E, 2008, E64, o1469. "Benzamide oxime".
 - Source:
- 4-Chlorobenzamidoxime Crystal Structure
 - Acta Crystallographica Section E, 2007, E63, o4698.
 - Source:
- Synthesis of Amidoximes from Nitriles
 - Asian Journal of Chemistry, 2016, Vol 28. "One Pot Synthesis of Nitriles... and Amidoximes".
 - Source:
- General Amidoxime Chemistry
 - Chemical Reviews, "The Chemistry of Amidoximes and Rel
 - Source:

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Sources

- [1. Synthesis, crystal structure, potential drug properties for Coronavirus of Co\(II\) and Zn\(II\) 2-chlorobenzoate with 3-cyanopyridine complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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